Technical Support Center: Purification of 7-Nitro-4-quinazolinamine

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Compound of Interest	
Compound Name:	*7-Nitro-4-quinazolinamine*
CAS No.:	*19815-14-6*
Cat. No.:	*B8550228*

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Executive Summary & Diagnostic Triage

Context: **7-Nitro-4-quinazolinamine** is a critical intermediate in the synthesis of EGFR tyrosine kinase inhibitors.[1][2] The crude product typically contains three classes of impurities that poison downstream coupling reactions (e.g., Buchwald-Hartwig or SNAr).

The Challenge: The electron-withdrawing nitro group at the 7-position significantly lowers the basicity of the N1 nitrogen, rendering standard acid-salt formations more difficult than with unsubstituted quinazolines.[1][2] Additionally, the hydrolysis byproduct (7-nitroquinazolin-4(3H)-one) shares similar solubility profiles in many organic solvents.[1][2]

Diagnostic Matrix: Identify Your Impurity

Before selecting a protocol, confirm your impurity profile using this triage table.

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Impurity Type	Chemical Identity	Diagnostic Marker (LC-MS/NMR)	Origin Cause
Type A (Critical)	7-Nitroquinazolin-4(3H)-one	MS: $[M+H]^+$ = 192.1 ^{1}H NMR: Broad singlet >12 ppm (Lactam NH)	Moisture ingress during amination; Hydrolysis of chloro-precursor.[1][2]
Type B	4-Chloro-7-nitroquinazoline	MS: $[M+H]^+$ = 210/212 (Cl pattern) ^{1}H NMR: Downfield shift of H2 proton.[1][2]	Incomplete amination reaction.[2]
Type C	6-Nitro Isomers	HPLC: Close eluting peak (often pre-peak).[1][2] ^{1}H NMR: Different coupling constants for aromatic protons.	Regioisomer carryover from nitration of quinazolin-4-one.[1][2]
Type D	Inorganic Salts	Residue on Ignition: High % ash.[2]	Trapped NH_4Cl or NaCl from workup.[2]

Core Purification Protocols

Protocol A: The "Acid-Base Swing" (Primary Recommendation)

Target: Removal of Type A (Oxo-impurity) and Type B (Starting Material).[2] Mechanism: This protocol exploits the basicity of the exocyclic amine. The target molecule forms a water-soluble hydrochloride salt, whereas the "Oxo" impurity (weakly acidic/neutral lactam) and the Chloro-precursor remain insoluble in dilute aqueous acid.[2]

Step-by-Step Methodology:

- Acid Dissolution:
  - Suspend the crude yellow solid in 1.5N HCl (10 mL per gram of crude).

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- Note: Do not use concentrated HCl; the high ionic strength can salt out the product hydrochloride.
- Stir vigorously at 40°C for 30 minutes.

- Filtration (The Critical Junction):
  - Filter the suspension through a Celite pad or sintered glass funnel while warm.
  - Solid Cake: Contains Impurity Type A (Oxo) and Type B (Chloro). Discard (or recover for analysis).
  - Filtrate (Clear Yellow/Orange): Contains the target **7-Nitro-4-quinazolinamine** as the HCl salt.[1][2]
- Neutralization & Precipitation:
  - Cool the filtrate to 0–5°C in an ice bath.
  - Slowly add 28% Ammonium Hydroxide (NH_4OH) dropwise with stirring until pH reaches 9–10.
  - Observation: A thick yellow precipitate will form immediately.[2]
- Collection:
  - Stir the slurry for 1 hour at 0°C to maximize yield.
  - Filter the purified solid.[3][4]
  - Wash with cold water (2x) to remove ammonium salts (Type D).
  - Wash with cold Isopropanol (1x) to displace water.
- Drying:
  - Dry in a vacuum oven at 50°C for 12 hours.

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Protocol B: DMF/Ethanol Recrystallization (Polishing)

Target: Removal of Type C (Isomers) and trace oligomers. Mechanism: Nitro-quinazolines exhibit steep solubility curves in DMF.[1][2] Ethanol acts as an anti-solvent to induce controlled crystallization, excluding the more soluble regioisomers.

- Dissolve the semi-pure product in DMF (Dimethylformamide) at 90°C (approx. 5 mL/g).
  - Safety: DMF is toxic.[2][5] Perform in a fume hood.
- Once fully dissolved, filter while hot (if any turbidity remains).
- Add Ethanol (equal volume to DMF) slowly to the hot solution.
- Allow the solution to cool slowly to room temperature, then refrigerate at 4°C overnight.
- Collect the crystals and wash with cold ethanol.

Visualizing the Workflow

The following diagram illustrates the logic flow for the Acid-Base Swing protocol, highlighting the separation points for specific impurities.

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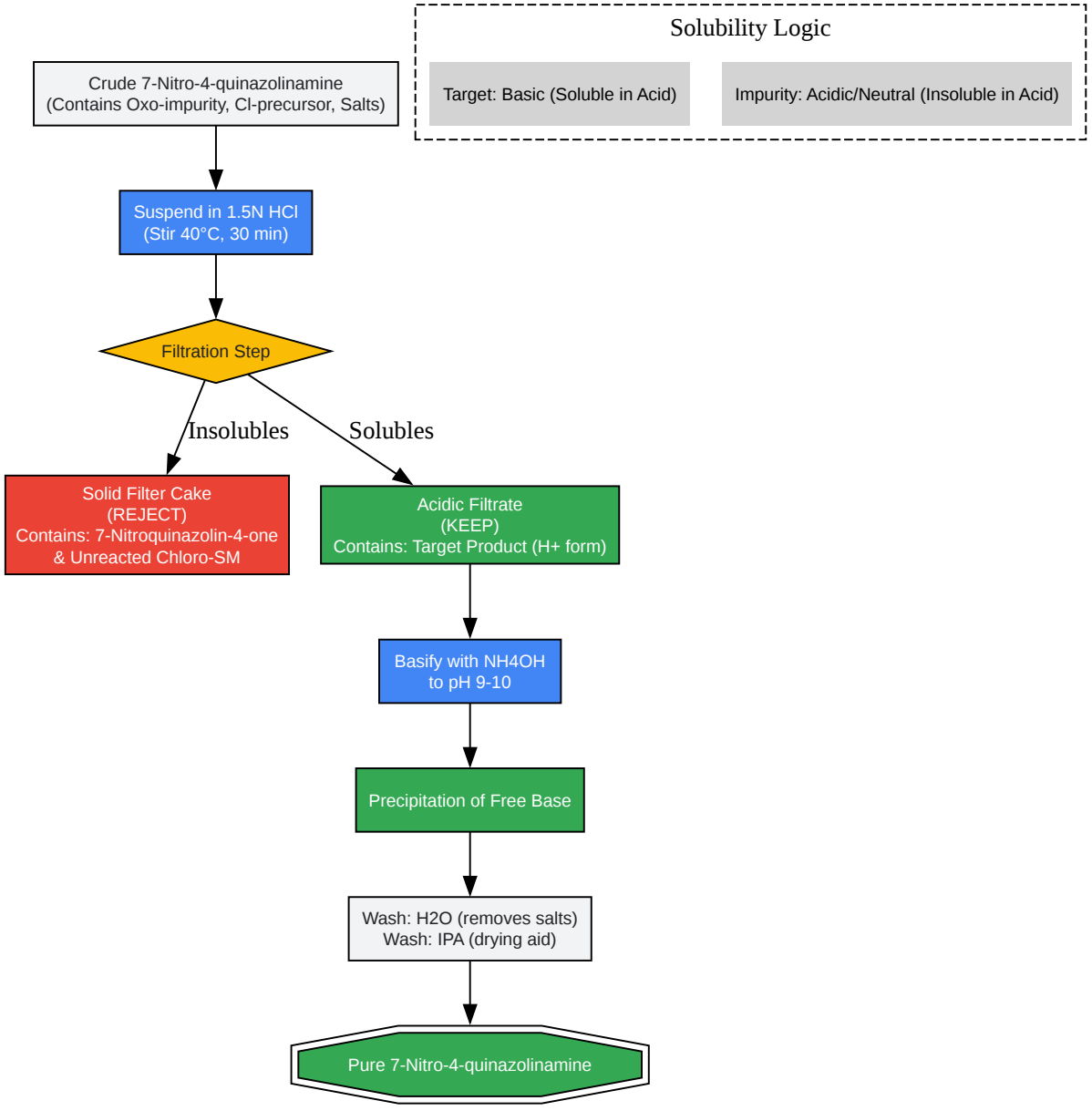

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Caption: Separation logic for Protocol A. The amphoteric nature of the target allows it to be pulled into the aqueous phase, leaving non-basic impurities behind.

Troubleshooting FAQs

Q1: My product dissolves in the acid, but the yield is very low after neutralization. Where did it go?

- Cause: The final pH might not be high enough, or the volume of water is too large (the product has slight water solubility).
- Fix: Ensure pH is >9. If yield is still low, saturate the aqueous phase with NaCl (brine) before filtering, or perform a back-extraction of the filtrate with Ethyl Acetate/THF (though this may pull back some impurities).

Q2: The "Oxo" impurity (Impurity A) is still present after Protocol A.

- Cause: You likely used acid that was too concentrated (e.g., 6N or Conc. HCl). Strong acids can protonate the weak "Oxo" impurity (via the carbonyl oxygen), solubilizing it alongside your product.
- Fix: Repeat Protocol A but strictly use 0.5N to 1.5N HCl. Do not exceed this concentration.

Q3: Why is the product color turning dark orange/brown?

- Cause: Nitro-aromatics are sensitive to light and base-catalyzed degradation (Meisenheimer complex formation).[1][2]
- Fix: Minimize exposure to strong bases (NaOH) for extended periods. Use Ammonium Hydroxide (NH_4OH) as the base, as it is milder. Store the final product in amber vials.

Q4: Can I use chromatography instead?

- Answer: Yes, but it is challenging due to solubility.
- Mobile Phase: A gradient of Dichloromethane:Methanol (95:5 to 90:10).

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- Note: You may need to add 1% Triethylamine to the mobile phase to prevent tailing of the amine on silica.

References

- Chemical Structure & Properties: PubChem. 7-Nitroquinazolin-4-amine.[1][2] National Library of Medicine. [Link][2][6]
- Synthesis & Impurity Context:Synthesis of 7-Nitro-4(3H)-Quinazolinone (Impurity A). PMC (NIH). [Link]
- pKa Considerations: Frontiers in Chemistry. 4-Aminoquinoline: a comprehensive review (Structural Analog Basicity). [Link]

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